

In-Depth Technical Guide: 4,5-Dichlorobenzene-1,2-diamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-dichlorobenzene-1,2-diamine

Cat. No.: B119697

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, analysis, and potential biological activities of **4,5-dichlorobenzene-1,2-diamine** (CAS: 5348-42-5). The information is intended for researchers in chemistry, toxicology, and drug development.

Core Chemical and Physical Properties

4,5-Dichlorobenzene-1,2-diamine, also known as 4,5-dichloro-o-phenylenediamine, is a halogenated aromatic amine. Its structure, featuring a benzene ring substituted with two adjacent amino groups and two chlorine atoms, makes it a valuable intermediate in the synthesis of various heterocyclic compounds, dyes, and potentially biologically active molecules.^[1] Aromatic amines, in general, are recognized for their chemical reactivity and potential health risks, including carcinogenicity, which necessitates careful handling.^[1]

Physicochemical Data Summary

The key quantitative data for **4,5-dichlorobenzene-1,2-diamine** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	177.03 g/mol	[2][3]
Molecular Formula	C ₆ H ₆ Cl ₂ N ₂	[3]
CAS Number	5348-42-5	[3]
Appearance	Light brown to red-brown crystalline powder	[4][5]
Melting Point	158-164 °C	[5]
Solubility	Soluble in methanol and dimethyl sulfoxide (DMSO); Insoluble in water.	[4]
Purity (Typical)	≥97-98%	[5]

Experimental Protocols

Detailed experimental protocols specific to **4,5-dichlorobenzene-1,2-diamine** are not extensively available in peer-reviewed literature. However, based on established chemical principles for analogous compounds, the following sections provide detailed, representative methodologies.

Synthesis Protocol: Reduction of 1,2-Dichloro-4,5-dinitrobenzene

The most common laboratory synthesis for aromatic diamines is the reduction of the corresponding dinitro compound. This protocol is based on the well-established method of reducing nitroarenes using tin(II) chloride in an acidic medium.[6]

Reaction Scheme:

Materials:

- 1,2-Dichloro-4,5-dinitrobenzene
- Tin(II) chloride dihydrate (SnCl₂·2H₂O)

- Concentrated Hydrochloric Acid (HCl)
- Deionized Water
- Sodium hydroxide (NaOH) solution (e.g., 6M)
- Ethyl acetate or Diethyl ether (for extraction)
- Anhydrous sodium sulfate or magnesium sulfate
- Round-bottom flask, reflux condenser, dropping funnel, beaker, separatory funnel, rotary evaporator.

Procedure:

- **Setup:** Assemble a round-bottom flask equipped with a reflux condenser and a dropping funnel in a fume hood.
- **Dissolving Reductant:** To the flask, add tin(II) chloride dihydrate (approximately 6-7 molar equivalents relative to the dinitro compound) and a portion of concentrated HCl. Gently heat the mixture to facilitate dissolution.[6]
- **Addition of Starting Material:** Dissolve 1,2-dichloro-4,5-dinitrobenzene (1 molar equivalent) in a suitable solvent like ethanol or add it portion-wise as a solid to the reaction flask if it is sufficiently soluble in the reaction medium. An ice bath may be required to control the initial exotherm.
- **Reaction:** After the addition is complete, heat the reaction mixture to reflux (a typical temperature is 60-100°C) and maintain for several hours (e.g., 2-24 hours) until TLC or HPLC analysis indicates the complete consumption of the starting material.[6]
- **Workup - Neutralization:** Cool the reaction mixture to room temperature. Carefully neutralize the excess acid by slowly adding a concentrated solution of NaOH until the solution is basic (pH > 10). Tin salts will precipitate.
- **Extraction:** Extract the aqueous slurry multiple times with an organic solvent such as ethyl acetate or diethyl ether. Combine the organic layers.

- Drying and Concentration: Dry the combined organic extracts over anhydrous sodium sulfate or magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude **4,5-dichlorobenzene-1,2-diamine** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water, hexane, or ether/petroleum ether) or by column chromatography on silica gel.[4]

Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

Purity assessment and quantification of **4,5-dichlorobenzene-1,2-diamine** can be achieved by reverse-phase HPLC. The following is a general method adaptable for this compound, based on protocols for similar aromatic amines.[7][8][9]

Instrumentation & Materials:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Mobile Phase A: Water with 0.1% formic acid or sulfuric acid
- Mobile Phase B: Acetonitrile or Methanol
- Sample of **4,5-dichlorobenzene-1,2-diamine**, accurately weighed and dissolved in mobile phase or a compatible solvent (e.g., Methanol/Water).

Procedure:

- Mobile Phase Preparation: Prepare the mobile phases and degas them thoroughly.
- System Equilibration: Equilibrate the C18 column with the initial mobile phase composition (e.g., 60% Mobile Phase A, 40% Mobile Phase B) at a constant flow rate (e.g., 1.0 mL/min) until a stable baseline is achieved.[9]
- Sample Injection: Inject a small volume (e.g., 1-10 µL) of the prepared sample solution.

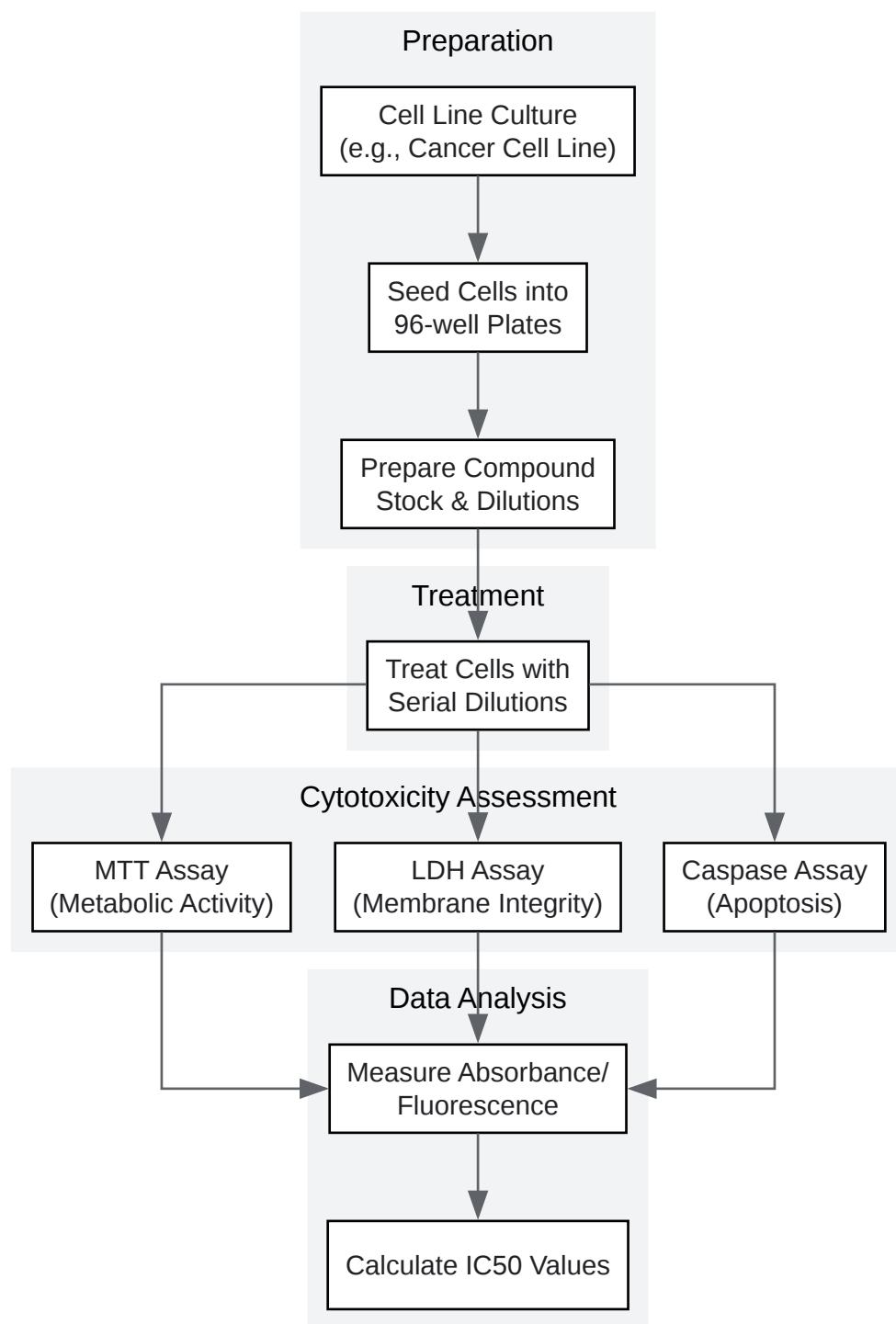
- **Detection:** Monitor the elution profile using a UV detector at a wavelength where the analyte has significant absorbance (e.g., 200-250 nm).[8]
- **Analysis:** The purity can be determined by the relative peak area of the main component. For quantification, a calibration curve should be prepared using certified reference standards of known concentrations.

Biological Activity and Signaling Pathways

While direct studies on **4,5-dichlorobenzene-1,2-diamine** are limited, it is classified as a cytotoxic agent. Research on closely related phenylenediamines provides significant insight into its likely mechanism of action, which is predicted to involve the induction of apoptosis through oxidative stress and modulation of key cellular signaling pathways.

Cytotoxicity and Apoptosis Induction

Phenylenediamines are known to induce cell death by apoptosis.[10] This process is often initiated by the generation of intracellular Reactive Oxygen Species (ROS). The workflow for assessing this cytotoxicity is outlined below.

[Click to download full resolution via product page](#)

Caption: Experimental workflow for cytotoxicity testing.

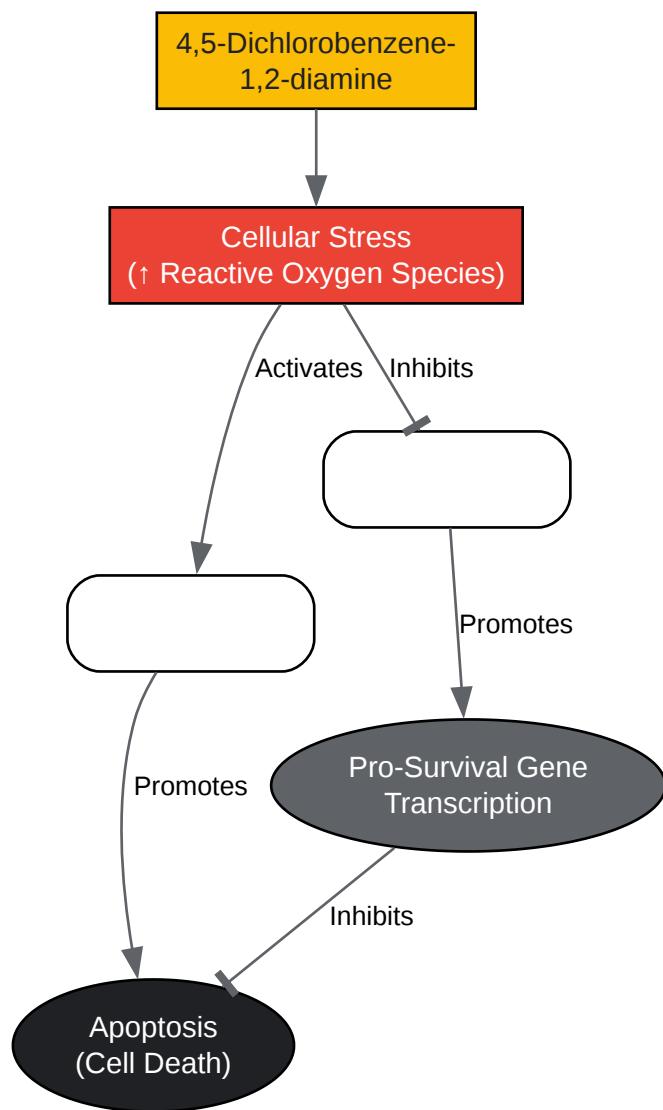
Postulated Signaling Pathway Involvement

Based on studies of related aromatic diamines like p-phenylenediamine, **4,5-dichlorobenzene-1,2-diamine** likely induces apoptosis by generating ROS, which in turn activates stress-related signaling cascades and inhibits pro-survival pathways.[\[10\]](#)[\[11\]](#)

Key Postulated Pathways:

- MAPK Pathway Activation: ROS can activate stress-activated protein kinases (SAPK) such as p38 and JNK, which are key mediators of the apoptotic response.[\[10\]](#)
- NF-κB Pathway Inhibition: The pro-survival NF-κB pathway is often inhibited by cytotoxic agents, preventing the transcription of anti-apoptotic genes. A benzenediamine derivative has been shown to inhibit NF-κB activation.[\[11\]](#)

The logical relationship of this proposed mechanism is visualized below.



[Click to download full resolution via product page](#)

Caption: Postulated signaling pathway for apoptosis induction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 5348-42-5: 4,5-Dichloro-1,2-phenylenediamine [cymitquimica.com]

- 2. 4,5-Dichloro-1,2-phenylenediamine | C6H6Cl2N2 | CID 79297 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. 4,5-DICHLOROBENZENE-1,2-DIAMINE | CAS 5348-42-5 [matrix-fine-chemicals.com]
- 4. Page loading... [guidechem.com]
- 5. 4,5-二氯邻苯二胺 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 1,2-DIAMINO-4,5-DIODOBENZENE synthesis - chemicalbook [chemicalbook.com]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. HPLC Method for Analysis of Isomers of Phenylenediamine on Primesep 100 Column | SIELC Technologies [sielc.com]
- 9. Photochemical reaction of a dye precursor 4-chloro-1,2-phenylenediamine and its associated mutagenic effects - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Anti-inflammatory benzene diamine compound inhibited toll-like receptor 4-mediated inducible nitric oxide synthase expression and nuclear factor-kappa B activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4,5-Dichlorobenzene-1,2-diamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119697#molecular-weight-of-4-5-dichlorobenzene-1-2-diamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com